

Operational Guide: Proper Disposal of 1-(3-Bromophenyl)-4-oxocyclohexanecarbonitrile[1]

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Compound of Interest

Compound Name:	1-(3-Bromophenyl)-4-oxocyclohexanecarbonitrile
CAS No.:	1202006-92-5
Cat. No.:	B177497

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Part 1: Executive Safety Summary (Immediate Action)

1-(3-Bromophenyl)-4-oxocyclohexanecarbonitrile is a multi-functionalized organic intermediate containing a nitrile group, a ketone, and an aryl bromide.[1] Improper disposal poses risks of toxic gas generation (HCN) and environmental persistence.

Parameter	Critical Data
CAS Number	1202006-92-5
Chemical Class	Halogenated Organic Nitrile / Ketone
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritation, STOT-SE (Respiratory).[1]
Reactivity Alert	INCOMPATIBLE WITH ACIDS. Nitrile hydrolysis can release Hydrogen Cyanide (HCN).
Waste Stream	Halogenated Organic Waste (High BTU Incineration with Scrubber).
RCRA Status	Not P-Listed, but must be treated as Characteristic Hazardous Waste (Toxic/Reactive).[1]

Part 2: Chemical Profile & Hazard Assessment[2]

Effective disposal requires understanding the molecule's functional groups. We are not just throwing away a "chemical"; we are managing three distinct reactive centers.

The Nitrile (Cyanide) Moiety

- Risk: Under strongly acidic conditions ($\text{pH} < 2$), the nitrile group (-CN) can hydrolyze to release Hydrogen Cyanide (HCN) gas, a systemic chemical asphyxiant.
- Operational Control: Never add this waste to containers containing acidic waste streams (e.g., chromic acid, HCl, H_2SO_4). Maintain waste $\text{pH} > 7$ if in solution.

The Aryl Bromide (Halogen)

- Risk: Upon combustion, this compound releases Hydrogen Bromide (HBr).
- Operational Control: This waste must be directed to a "Halogenated Waste" stream. Standard fuel blending (used for non-halogenated solvents like Acetone/Hexane) is often insufficient. It requires high-temperature incineration with acid gas scrubbing.[1]

The Ketone/Cyclohexane Scaffold[3]

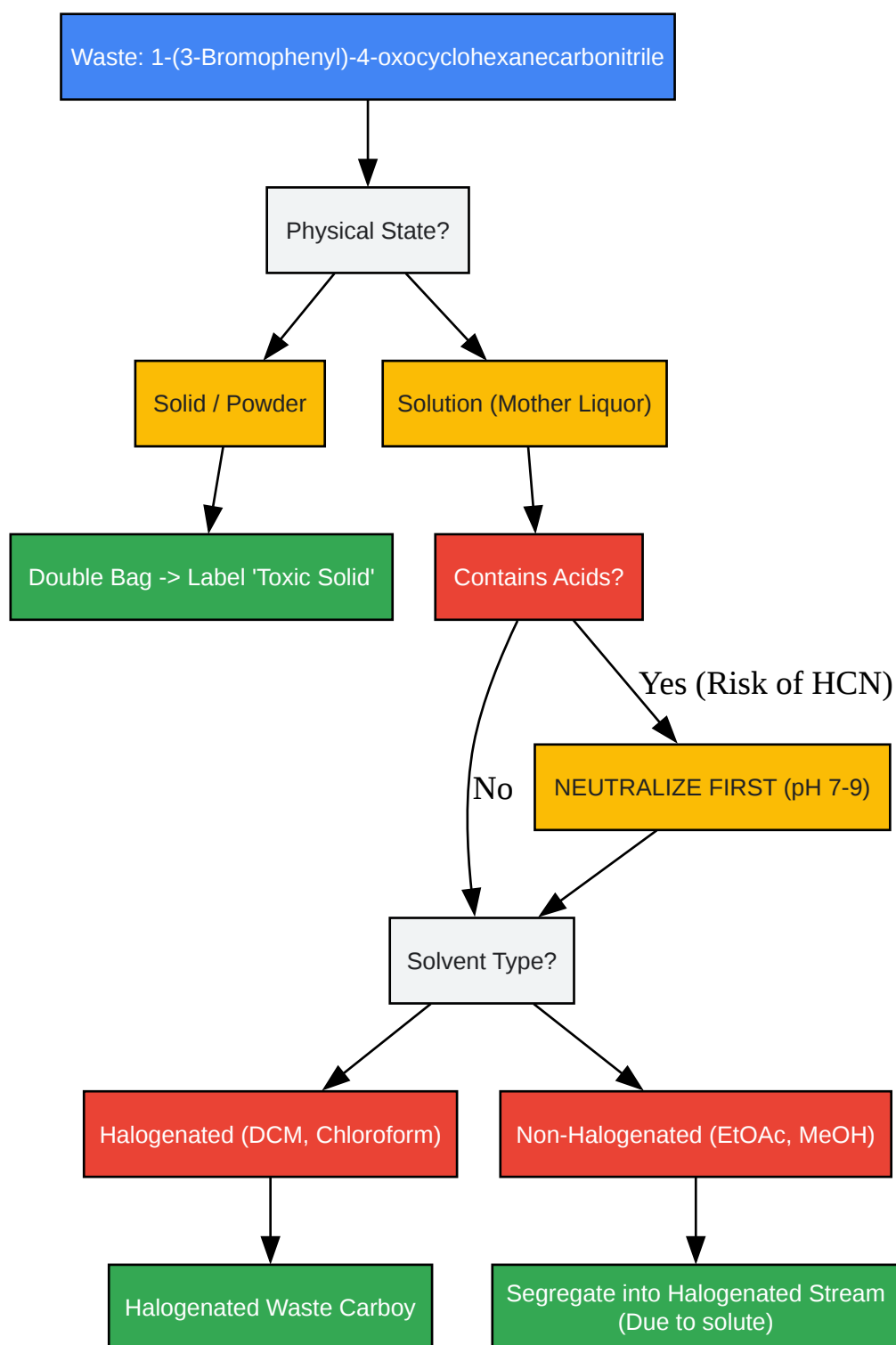
- Risk: Flammability and organic volatility.[2]
- Operational Control: Ensure containers are grounded during transfer to prevent static discharge.

Part 3: Pre-Disposal Stabilization & Segregation

Before this compound leaves your fume hood, it must be stabilized. Follow this segregation logic to prevent cross-reactivity in the central waste accumulation area.

Visualizing the Segregation Logic

The following decision tree illustrates the critical path for categorizing this specific waste product.



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Figure 1: Waste segregation decision tree ensuring nitrile safety and halogen compliance.

Part 4: Detailed Disposal Workflows

Protocol A: Solid Waste Disposal (Pure Compound)

Applicability: Expired shelf-stock, spilled solids, or reaction precipitates.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original vendor glass container if intact.[1]
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**1-(3-Bromophenyl)-4-oxocyclohexanecarbonitrile**" (Do not use abbreviations).[1][3][4][5]
 - Hazard Checkboxes: Toxic, Irritant.[6]
- Secondary Containment: Place the primary container inside a clear, sealable plastic bag (Ziploc type) to contain any potential dust leakage.
- Storage: Store in the "Solid Toxic Waste" bin within the Satellite Accumulation Area (SAA). Do not compact or crush.

Protocol B: Liquid Waste Disposal (Reaction Mixtures)

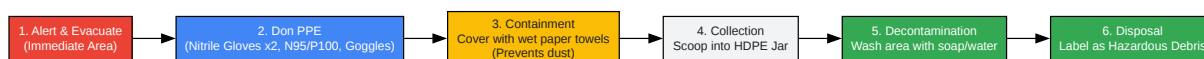
Applicability: Filtrates, mother liquors, or HPLC waste containing the compound.

- pH Verification:
 - Test the pH of the solution using a dipstick.
 - If pH < 5: Slowly add saturated Sodium Bicarbonate (NaHCO_3) until pH is neutral (7-8).[1] This prevents HCN formation from the nitrile group.
- Solvent Compatibility Check:
 - Even if dissolved in non-halogenated solvents (e.g., Ethyl Acetate), the presence of the brominated solute classifies the entire mixture as Halogenated Waste.
- Transfer:

- Pour into the carboy labeled "Halogenated Organic Waste".
- Prohibited: Do not pour into "Non-Halogenated" or "Aqueous Acid" streams.[7]
- Log Entry: Record the volume and approximate concentration on the waste tag.

Part 5: Emergency Spill Response

Scenario: A 5g bottle drops and shatters on the lab floor.



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Figure 2: Step-by-step spill response workflow minimizing inhalation risk.

Detailed Steps:

- Isolate: The primary risk is inhalation of dust containing the nitrile/bromide compound. Evacuate the immediate radius.
- Dampen: Do not dry sweep. Gently lay paper towels dampened with water or ethanol over the powder to prevent aerosolization.
- Scoop: Use a plastic scoop or dustpan to lift the debris (glass + chemical) into a wide-mouth waste jar.
- Wash: Wipe the surface with a detergent solution. The compound is organic; water alone may not fully solubilize residues.

Part 6: Regulatory Compliance & Documentation[10]

To ensure compliance with EPA (US) and REACH (EU) standards, use the following coding for your waste manifest.

Regulatory Body	Waste Code / Classification	Rationale
US EPA (RCRA)	D003 (Reactivity)	Potential for cyanide generation (conservative classification). [1]
US EPA (RCRA)	D001 (Ignitability)	If dissolved in flammable solvents.
EU Waste Code	07 05 04*	Other organic solvents, washing liquids and mother liquors.
DOT (Transport)	UN 3276	Nitriles, liquid, toxic, n.o.s. (if in solution).
DOT (Transport)	UN 3439	Nitriles, solid, toxic, n.o.s. (if pure solid).

Documentation Requirement: Always attach a copy of the Safety Data Sheet (SDS) to the waste profile request form when submitting to your Environmental Health & Safety (EHS) department. This ensures the incineration facility is aware of the bromine content.

References

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